

# Personal protective equipment for handling Ethyl 6-nitropicolinate

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## Compound of Interest

Compound Name: Ethyl 6-nitropicolinate

Cat. No.: B15070037

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## Essential Safety and Handling Guide for Ethyl 6-nitropicolinate

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Ethyl 6-nitropicolinate**, tailored for researchers, scientists, and professionals in drug development.

## Hazard Identification and Personal Protective Equipment (PPE)

**Ethyl 6-nitropicolinate** is classified as fatal if swallowed or in contact with skin, and very toxic to aquatic life with long-lasting effects. Adherence to strict safety protocols is mandatory.

Engineering Controls:

- Ensure adequate ventilation in the work area.<sup>[1]</sup> Eyewash stations and safety showers must be in close proximity to the workstation.<sup>[1]</sup>

Personal Protective Equipment (PPE): The following PPE is required to minimize exposure and ensure personal safety.

Protection Type	Required Equipment	Specifications & Rationale
Eye/Face Protection	Chemical safety goggles or face shield	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. <sup>[1]</sup> Provides protection against splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	To prevent skin contact, which can be fatal.
Protective clothing	To prevent skin contact. Immediately remove and wash contaminated clothing before reuse.	
Respiratory Protection	Use in a well-ventilated area.	If ventilation is inadequate, a NIOSH-approved respirator for organic vapors should be used.

## Operational and Handling Plan

### Handling:

- Avoid all contact with skin, eyes, and clothing.
- Do not breathe vapors or aerosols.
- Do not eat, drink, or smoke when using this product.
- Wash hands and face thoroughly after handling.
- Keep away from open flames, hot surfaces, and sources of ignition.<sup>[1]</sup>

### Storage:

- Store in a cool, dry, and well-ventilated place.<sup>[1][2]</sup>
- Keep the container tightly closed.<sup>[1][2]</sup>

- Store locked up.
- Incompatible with strong oxidizing agents.[1]

## Emergency and First Aid Procedures

Immediate action is critical in case of exposure.

Exposure Type	First Aid Protocol
If Inhaled	Move the person to fresh air. If breathing has stopped, perform artificial respiration.[3] Seek immediate medical attention.
In Case of Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower. Call a physician immediately.
In Case of Eye Contact	Rinse out with plenty of water for at least 15 minutes.[1][4] Remove contact lenses if present and easy to do.[1][4] Seek immediate medical attention.
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth. Give water to drink (two glasses at most).

## Spill and Disposal Plan

Accidental Release Measures:

- Evacuate the danger area and consult an expert.
- Ensure adequate ventilation.
- Avoid breathing vapors and substance contact.
- Collect spillage. Do not let the product enter drains.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[4\]](#)

## Quantitative Data

Property	Value	Conditions
Density	1.274 g/cm <sup>3</sup>	25 °C (77 °F)
Melting Point/Range	8 - 9.5 °C / 46.4 - 49.1 °F	
Boiling Point/Range	223 - 224 °C / 433.4 - 435.2 °F	@ 760 mmHg
Flash Point	93 °C / 199.4 °F	

## Procedural Workflow for Handling Ethyl 6-nitropicolinate



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Caption: Workflow for the safe handling of **Ethyl 6-nitropicolinate**.

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